

A Comparative Guide to the Purity of Azido-PEG5-NHS Ester

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Compound of Interest

Compound Name: Azido-PEG5-NHS ester

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For researchers, scientists, and professionals in drug development, the purity of chemical reagents is paramount to ensure the reliability and reproducibility of experimental results.

Azido-PEG5-NHS ester is a bifunctional crosslinker critical in bioconjugation, diagnostics, and drug delivery systems. Its azide group allows for "click" chemistry reactions, while the N-hydroxysuccinimide (NHS) ester enables covalent linkage to primary amines on biomolecules. This guide provides a comparative characterization of **Azido-PEG5-NHS ester** purity, offering insights into common analytical techniques and presenting a framework for evaluating different sources of this reagent.

Comparative Purity of Commercially Available Azido-PEG5-NHS Ester

The purity of **Azido-PEG5-NHS ester** can vary between suppliers. The following table summarizes the stated purity from several commercial vendors. It is important to note that while suppliers provide a purity specification, the analytical method used to determine this purity can differ.

Supplier	Stated Purity (%)	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Supplier A (BroadPharm)	98% [1]	1433996-86-1 [1]	C17H28N4O9 [1]	432.4 [1]
Supplier B (CD Bioparticles)	98% [2]	1433996-86-1	C17H28N4O9	432.4
Supplier C (Precise PEG)	> 90%*	1433996-86-1	C17H28N4O9	432.43
Supplier D (MedchemExpress)	≥95%	1433996-86-1	C17H28N4O9	432.43
Supplier E (Santa Cruz Biotechnology)	Not specified	1433996-86-1	C17H28N4O9	432.43

*Supplier C notes that while the initial purity is over 95%, it may decrease over time due to the instability of the NHS ester, guaranteeing a minimum of 90% upon shipping.

Experimental Protocols for Purity Assessment

To independently verify the purity of **Azido-PEG5-NHS ester**, a combination of analytical techniques is recommended. The following are detailed protocols for High-Performance Liquid Chromatography (HPLC), Nuclear Magnetic Resonance (NMR) spectroscopy, and Mass Spectrometry (MS).

1. High-Performance Liquid Chromatography (HPLC)

HPLC is a primary method for assessing the purity of small molecules by separating the main compound from its impurities.

- Instrumentation: A standard HPLC system with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm particle size).

- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in water.
- Mobile Phase B: 0.1% TFA in acetonitrile.
- Gradient:
 - 0-5 min: 5% B
 - 5-25 min: 5% to 95% B
 - 25-30 min: 95% B
 - 30-31 min: 95% to 5% B
 - 31-35 min: 5% B
- Flow Rate: 1.0 mL/min.
- Detection: UV absorbance at 214 nm and 254 nm.
- Sample Preparation: Dissolve 1 mg of **Azido-PEG5-NHS ester** in 1 mL of a 50:50 mixture of water and acetonitrile. Inject 10 μ L.
- Purity Calculation: Purity is determined by the area percentage of the main peak relative to the total area of all peaks.

2. Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H NMR spectroscopy is used to confirm the chemical structure of the **Azido-PEG5-NHS ester** and to detect the presence of structurally related impurities.

- Instrumentation: 400 MHz or higher NMR spectrometer.
- Solvent: Deuterated chloroform (CDCl_3) or Deuterated Dimethyl Sulfoxide (DMSO-d_6).
- Sample Preparation: Dissolve 5-10 mg of the compound in approximately 0.7 mL of the deuterated solvent.
- Data Acquisition: Acquire a standard ^1H NMR spectrum.

- Expected Chemical Shifts (in CDCl_3):
 - ~2.85 ppm (singlet, 4H, NHS ester protons)
 - ~3.40 ppm (triplet, 2H, $-\text{CH}_2-\text{N}_3$)
 - ~3.65 ppm (multiplet, 20H, PEG chain protons)
 - ~3.88 ppm (triplet, 2H, $-\text{O}-\text{CH}_2-\text{CH}_2-\text{N}_3$)
 - ~4.40 ppm (triplet, 2H, $-\text{COO}-\text{CH}_2-$)
- Purity Assessment: The presence of unexpected peaks may indicate impurities. Integration of impurity peaks relative to the main compound's peaks can provide a semi-quantitative estimate of purity.

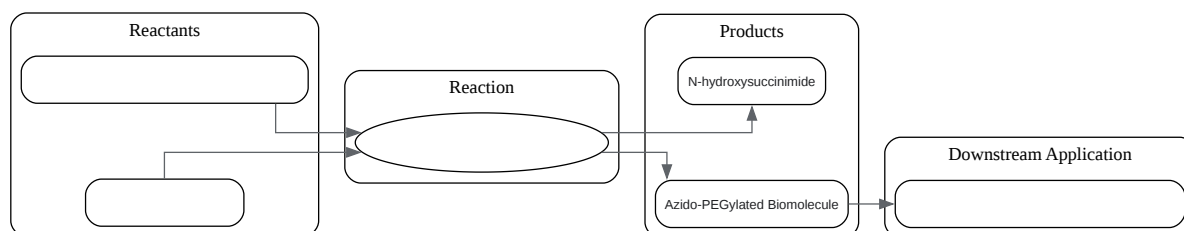
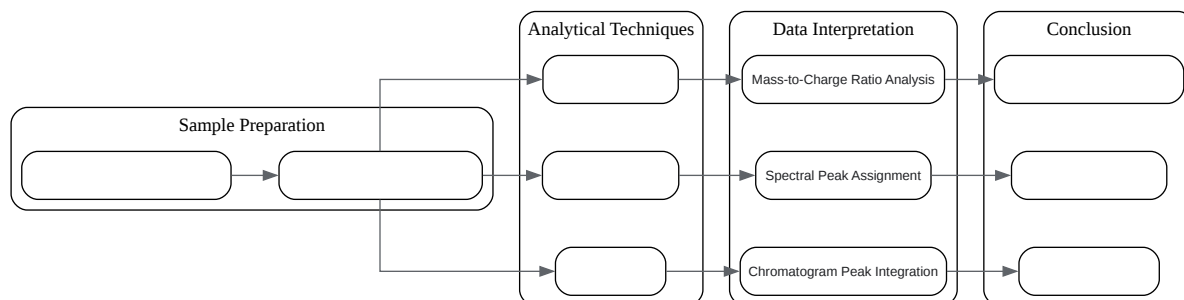
3. Mass Spectrometry (MS)

MS is used to confirm the molecular weight of the target compound.

- Instrumentation: Electrospray Ionization Mass Spectrometer (ESI-MS).
- Sample Preparation: Dissolve a small amount of the sample in a suitable solvent (e.g., acetonitrile or methanol) and introduce it into the mass spectrometer via direct infusion or coupled with an HPLC system.
- Expected Mass: The calculated monoisotopic mass of **Azido-PEG5-NHS ester** ($\text{C}_{17}\text{H}_{28}\text{N}_4\text{O}_9$) is approximately 432.18 g/mol. The ESI-MS spectrum should show a prominent peak corresponding to the $[\text{M}+\text{H}]^+$ ion at m/z 433.19 and/or the $[\text{M}+\text{Na}]^+$ ion at m/z 455.17.
- Purity Assessment: The presence of other significant ions may indicate impurities.

Visualizing the Purity Assessment Workflow

The following diagrams illustrate the logical flow of the experimental procedures for characterizing the purity of **Azido-PEG5-NHS ester**.



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References

- 1. Azido-PEG5-NHS ester, 1433996-86-1 | BroadPharm [broadpharm.com]

- 2. Azido-PEG5-NHS ester - CD Bioparticles [cd-bioparticles.net]
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